

H-D-Asp(OMe)-OMe.HCl molecular formula and molecular weight

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Compound of Interest

Compound Name: **H-D-Asp(OMe)-OMe.HCl**

Cat. No.: **B613123**

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Technical Data Sheet: H-D-Asp(OMe)-OMe.HCl

Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical properties of **H-D-Asp(OMe)-OMe.HCl**, an aspartic acid derivative. The data presented is essential for researchers in fields such as peptide synthesis and medicinal chemistry.

Physicochemical Properties

The fundamental molecular characteristics of **H-D-Asp(OMe)-OMe.HCl** are summarized below.

Property	Value
Molecular Formula	C6H12CINO4 ^[1]
Molecular Weight	197.62 g/mol ^{[1][2][3]}
CAS Number	69630-50-8 ^{[1][3][4]}

Compound Identity

- Synonyms: D-Aspartic acid dimethyl ester hydrochloride^[2]
- Appearance: White to off-white solid^{[1][3]}

H-D-Asp(OMe)-OMe.HCl is a derivative of the amino acid aspartic acid and is utilized in various research applications, including as a building block in peptide synthesis.[\[1\]](#)

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